

# Proper Disposal Procedures for 1,2-Dimethylhydrazine (DMH)

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## Compound of Interest

Compound Name: DMH2

Cat. No.: B607155

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Disclaimer: This document provides guidance on the proper disposal of 1,2-Dimethylhydrazine. It is intended for researchers, scientists, and drug development professionals. All waste must be handled in accordance with local, state, and federal regulations.<sup>[1]</sup> Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

1,2-Dimethylhydrazine (DMH) is a hazardous chemical that requires special handling and disposal procedures to ensure the safety of laboratory personnel and the protection of the environment. It is classified as a carcinogen and is toxic to aquatic organisms, potentially causing long-term adverse effects in aquatic environments.<sup>[1][2]</sup> This material and its container must be disposed of as hazardous waste.<sup>[1]</sup>

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. In case of a spill, immediately clean it up while wearing protective clothing. For minor spills, use dry clean-up procedures to avoid generating dust.<sup>[1]</sup> For major spills, evacuate the area and alert emergency responders.<sup>[1][2]</sup>

## Quantitative Data for 1,2-Dimethylhydrazine

The following table summarizes key quantitative data for 1,2-Dimethylhydrazine, relevant to its safe handling and disposal.

Property	Value	Source
Oral (rat) LD50	100 mg/kg	[1][2]
Subcutaneous (rat) LD50	122 mg/kg	[1][2]
Intraperitoneal (mouse) LD50	95 mg/kg	[1][2]
Subcutaneous (mouse) LD50	25.4 mg/kg	[1][2]
Subcutaneous (hamster) LD50	50 mg/kg	[1][2]
Flash Point	5°F (-15°C)	[3]
Lower Explosive Limit (LEL)	2% (for 1,1-Dimethylhydrazine)	[3]
Upper Explosive Limit (UEL)	95% (for 1,1-Dimethylhydrazine)	[3]
Specific Gravity	0.83 (water = 1)	[3]
Boiling Point	178°F (81°C)	[3]
Melting Point	-16°F (-9°C)	[3]
Molecular Weight	60.12	[3]

## Step-by-Step Disposal Protocol

The disposal of 1,2-Dimethylhydrazine must be managed as a hazardous waste stream. Do not discharge it into sewers or waterways.[2]

- **Containment:** Place the 1,2-Dimethylhydrazine waste in a suitable, tightly closed container. [1][3] Ensure the container is properly labeled as "Hazardous Waste" and includes the chemical name.
- **Storage:** Store the waste container in a cool, well-ventilated area away from incompatible materials.[3]
- **Incompatible Materials:** Avoid contact with oxidizing agents (such as perchlorates, peroxides, nitrates), strong acids (such as hydrochloric, sulfuric, and nitric), and strong bases (such as

sodium hydroxide and potassium hydroxide).[3] Reactions with these substances can result in fires and explosions.[3]

- **Waste Collection:** Arrange for collection by your institution's authorized hazardous waste disposal service. All waste must be handled in accordance with local, state, and federal regulations.[1]
- **Empty Containers:** Empty containers may retain hazardous residue and should be treated as hazardous waste.[1] Puncture containers to prevent re-use and dispose of them at an authorized landfill.[1]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of 1,2-Dimethylhydrazine.



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Caption: Workflow for the safe disposal of 1,2-Dimethylhydrazine waste.

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## References

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